

A Comparative Guide to the Authentication and Purity Assessment of Pentyl Butyrate Standards

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Compound of Interest

Compound Name: *Pentyl butyrate*

Cat. No.: *B1223076*

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In the realm of scientific research and pharmaceutical development, the quality and purity of chemical standards are paramount. **Pentyl butyrate**, a common fragrance and flavor agent, also serves as a reference standard in various analytical applications. Ensuring the authenticity and purity of these standards is critical for accurate and reproducible experimental outcomes. This guide provides an objective comparison of authentication and purity assessment methods for **pentyl butyrate**, supported by experimental data and detailed protocols.

Comparison of Pentyl Butyrate Standards: n-Pentyl Butyrate vs. 2-Pentyl Butyrate

Two common isomers of **pentyl butyrate** are commercially available as standards: **n-pentyl butyrate** and **2-pentyl butyrate**. While sharing the same molecular formula ($C_9H_{18}O_2$), their structural differences lead to distinct physical and chemical properties, impacting their application as standards.

Property	n-Pentyl Butyrate	2-Pentyl Butyrate	Data Source(s)
CAS Number	540-18-1	60415-61-4	[1][2]
Molecular Weight (g/mol)	158.24	158.24	[1][3]
Boiling Point (°C)	~185	Not specified	[1]
Density (g/mL at 20°C)	0.865 - 0.870	Not specified	[4][5]
Refractive Index (at 20°C)	~1.412	Not specified	[1]
Purity Specification	≥98.0% (Capillary GC)	98.5%	[3][4]

Authentication and Purity Assessment Methodologies

The primary techniques for authenticating and assessing the purity of **pentyl butyrate** standards are gas chromatography (GC) and high-performance liquid chromatography (HPLC). These methods allow for the separation and quantification of the main component and any potential impurities.

Potential Impurities

The purity of **pentyl butyrate** standards can be compromised by the presence of impurities, which may arise from the synthesis process. Common impurities include:

- Starting Materials: Residual pentanol and butyric acid.
- Isomers: Other isomers of **pentyl butyrate**, such as 2-**pentyl butyrate** in an n-**pentyl butyrate** standard, and vice versa.
- Byproducts: Other esters formed from side reactions.

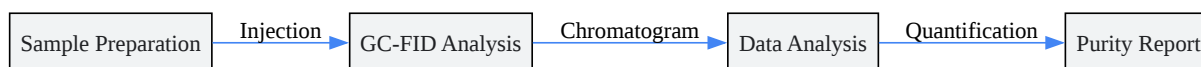
Experimental Protocols

Below are detailed experimental protocols for the analysis of **pentyl butyrate** standards using GC-FID and HPLC-UV.

Gas Chromatography-Flame Ionization Detection (GC-FID)

Gas chromatography with a flame ionization detector is a robust method for separating and quantifying volatile compounds like **pentyl butyrate**.

Experimental Workflow for GC-FID Analysis



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Caption: Workflow for **Pentyl Butyrate** Purity Assessment by GC-FID.

Instrumentation and Conditions:

Parameter	Value
Instrument	Gas Chromatograph with FID
Column	HP-INNOWAX (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent polar capillary column
Carrier Gas	Helium or Hydrogen
Injector Temperature	250 °C
Detector Temperature	280 °C
Oven Program	Start at 50°C, hold for 1 min, ramp to 220°C at 10°C/min, hold for 5 min
Injection Volume	1 µL (split or splitless, depending on concentration)
Data Acquisition	Chromatographic software for peak integration and quantification

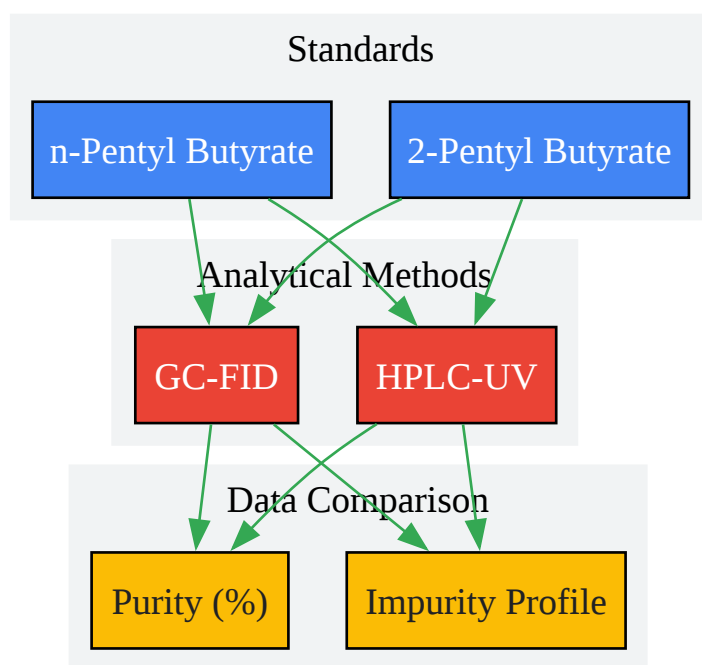
Sample Preparation:

- Prepare a stock solution of the **pentyl butyrate** standard in a suitable solvent (e.g., ethanol or hexane) at a concentration of approximately 1000 ppm.
- Perform serial dilutions to create a series of calibration standards of known concentrations.
- Prepare the sample for analysis by diluting it in the same solvent to fall within the calibration range.

High-Performance Liquid Chromatography-Ultraviolet Detection (HPLC-UV)

HPLC with a UV detector can also be employed for the purity assessment of esters.

Logical Flow for Comparative Analysis of Standards



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Caption: Comparative Analysis of **Pentyl Butyrate** Isomer Standards.

Instrumentation and Conditions:

Parameter	Value
Instrument	High-Performance Liquid Chromatograph with UV Detector
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Isocratic mixture of acetonitrile and water (e.g., 70:30 v/v)
Flow Rate	1.0 mL/min
Column Temperature	25 °C
Detection Wavelength	210 nm
Injection Volume	10 µL
Data Acquisition	Chromatographic software for peak integration and quantification

Sample Preparation:

- Prepare a stock solution of the **pentyl butyrate** standard in the mobile phase at a concentration of approximately 1000 ppm.
- Perform serial dilutions to create a series of calibration standards of known concentrations.
- Prepare the sample for analysis by diluting it in the mobile phase to fall within the calibration range.

Conclusion

The authentication and purity assessment of **pentyl butyrate** standards are crucial for ensuring the reliability of research and development activities. Both n-**pentyl butyrate** and 2-**pentyl butyrate** are available as high-purity standards. The choice between them will depend on the specific application. Gas chromatography with flame ionization detection and high-performance liquid chromatography with ultraviolet detection are both powerful and reliable techniques for verifying the identity and purity of these standards. By following the detailed protocols provided

in this guide, researchers can confidently assess the quality of their **pentyl butyrate** standards and ensure the integrity of their experimental results.

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References

- 1. Buy Pentyl butyrate | 540-18-1 [smolecule.com]
- 2. Butanoic acid, pentyl ester [webbook.nist.gov]
- 3. 2-Pentyl Butyrate Analytical Standard, Best Price for High Purity (98.5%) [nacchemical.com]
- 4. 540-18-1 · Pentyl Butyrate · 016-05282[Detail Information][Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 5. Pentyl butyrate (540-18-1) for sale [vulcanchem.com]
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